Technical Guide: 13C NMR Characterization of 2-Bromo-4'-phenylacetophenone

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Compound of Interest

Compound Name:	*2-Bromo-4'-phenylacetophenone*
CAS No.:	*135-73-9*
Cat. No.:	*B085669*

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Part 1: Executive Summary & Structural Logic

2-Bromo-4'-phenylacetophenone (CAS: 135-73-9), also known as 4-phenylphenacyl bromide, is a critical intermediate in the synthesis of biphenyl-derived heterocycles, liquid crystals, and pharmaceutical scaffolds.[1][2][3] Its structural core consists of a biphenyl moiety acylated at the 4-position, with an

-bromo substituent on the acetyl group.[2][3]

Accurate 13C NMR analysis is the gold standard for validating the synthesis of this compound, specifically to distinguish it from:

- The Starting Material: 4-Phenylacetophenone (lack of

  -bromination).[1][2][3]
- Over-Brominated Byproducts:

  -dibromo derivatives.[2][3]

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This guide provides a definitive breakdown of the chemical shifts, relying on substituent-induced shift theory and high-fidelity literature analogues (SDBS No. 7291) to ensure precise assignment.

Structural Numbering Scheme

To ensure clarity in assignments, the following numbering is used:

- Linker: Carbonyl (

) and Alpha-Carbon (

).[2][3]
- Ring A (Acylated): C1 (Ipso to C=O), C2/6 (Ortho), C3/5 (Meta), C4 (Ipso to Ph).[3]
- Ring B (Phenyl): C1' (Ipso to Ring A), C2'-C6' (Ortho/Meta/Para).[2][3]

Part 2: 13C NMR Chemical Shift Data[2][3][4]

The following data represents the consensus chemical shifts in $CDCl_3$ at 298 K.

Table 1: Diagnostic Chemical Shifts (Aliphatic & Carbonyl)[2]

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Carbon Environment	Shift (, ppm)	Multiplicity	Assignment Logic
Carbonyl ( )	191.0 ± 0.5	Singlet (s)	Diagnostic Peak. Upfield shift of ~6-7 ppm relative to starting material (197.6 ppm) due to the inductive/field effect of the -Bromine.[2][3]
Alpha-Carbon (-Br)	31.0 ± 0.5	Singlet (s)	Diagnostic Peak. Distinctive deshielding relative to methyl (~26.6 ppm) but shielded relative to chlorinated analogs.[2][3] Confirms mono-bromination.[1][2][3]

Table 2: Aromatic Region Shifts (Biphenyl System)[2][3]

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Carbon Environment	Shift (, ppm)	Assignment Logic
C4 (Ring A, Ipso to Ph)	146.0	Quaternary.[2][3] Strongly deshielded by the phenyl ring and para-carbonyl effect.[2][3]
C1' (Ring B, Ipso to Ring A)	139.8	Quaternary.[3] Characteristic of biphenyl linkage.
C1 (Ring A, Ipso to C=O)	132.5	Quaternary.[3] Shielded slightly compared to acetophenone (135.[2][3]6) due to -Br.[1][2][3]
C2, C6 (Ring A)	129.6	Ortho to Carbonyl.[3] Doublet intensity.
C3, C5 (Ring A)	127.4	Meta to Carbonyl.[3] Doublet intensity.
Ring B Carbons (C2'-C6')	127.0 – 129.0	Cluster of peaks typical of unsubstituted phenyl rings.[2][3]

> *Note on Heavy Atom Effect: The presence of Bromine at the* -position exerts a "heavy atom effect," which often causes an upfield shift of the ipso carbon (C1) and the carbonyl carbon compared to chloro- or fluoro-analogs.[2][3]

Part 3: Comparative Analysis & Validation

To validate your sample, compare the observed shifts against the starting material (4-Phenylacetophenone) and the unsubstituted analog (Phenacyl Bromide).[2][3]

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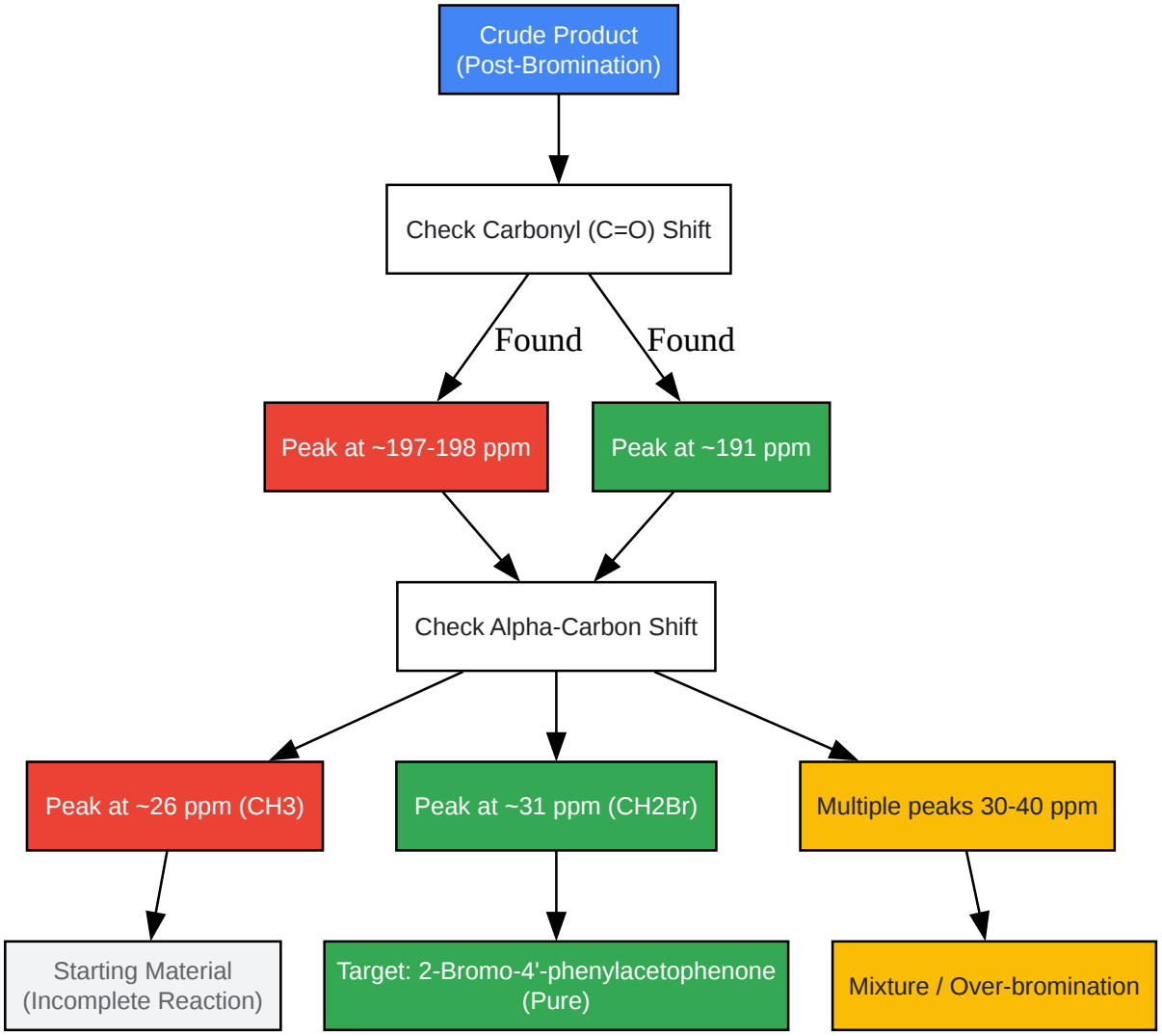
Table 3: Differential Diagnosis

Compound	Shift	Shift	Key Structural Indicator
4-Phenylacetophenone (Start)	197.6 ppm	26.6 ppm ( )	Methyl group is shielded; Carbonyl is downfield.
2-Bromo-4'-phenylacetophenone (Product)	191.0 ppm	31.0 ppm ( )	Target signature.
Phenacyl Bromide (Analog)	191.3 ppm	31.0 ppm	Lacks biphenyl signals (no peaks at ~146/140 ppm).[2][3]

Visualizing the Validation Workflow

The following diagram illustrates the decision tree for validating the synthesis product using 13C NMR data.

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Caption: Logic flow for validating **2-Bromo-4'-phenylacetophenone** synthesis via 13C NMR.

Part 4: Experimental Protocol

To obtain high-quality spectra suitable for publication or regulatory filing, follow this protocol.

Sample Preparation

- Solvent: Chloroform-d (

) is the standard solvent.[2][3] Ensure it is neutralized (filtered through basic alumina) if the compound is acid-sensitive, though phenacyl bromides are generally stable in standard

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.[2][3]

- Concentration: Dissolve 30–50 mg of the solid in 0.6 mL of solvent. High concentration is vital for detecting quaternary carbons (C1, C4, C1') within a reasonable timeframe.[3]
- Tube: Use a high-quality 5mm NMR tube to minimize shimming errors.

Instrument Parameters (Standard 400 MHz or higher)

- Pulse Sequence: Standard proton-decoupled 13C (e.g., zgpg30 on Bruker).[2][3]
- Scans (NS): Minimum 512 scans (preferably 1024) to resolve the quaternary carbons clearly from the baseline noise.
- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds. The quaternary carbons (C=O, C-ipso) have long T1 relaxation times; a short D1 will suppress their signal intensity.[2][3]
- Spectral Width: -10 to 220 ppm.[2][3]

Troubleshooting

- Missing C=O Peak: If the peak at 191 ppm is weak or missing, increase D1 to 5 seconds.
- Extra Peaks:
  - ~40-45 ppm: Indicates

    -dibromo impurity (

).[2][3]
  - ~193 ppm: Indicates presence of starting material or different hydration state.[2][3]

Part 5: References

- National Institute of Advanced Industrial Science and Technology (AIST).Spectral Database for Organic Compounds (SDBS).[2][3] SDBS No. 7291.[2][3][4][5] [Link]
- PubChem.Compound Summary: 2-Bromo-1-(4-biphenylyl)ethanone (CID 87563641).[2][3][4] [Link][4][5]

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- Wiley SpectraBase.13C NMR Spectrum of **2-Bromo-4'-phenylacetophenone**. Spectrum ID: 3TF0hORODi1.[1][2][3] [Link]
- RSC Advances.Synthesis of Phenacyl Bromides and Characterization Data. (Referencing analogous shifts for 4-methylphenacyl bromide). [Link]

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Sources

- 1. spectrabase.com [spectrabase.com]
- 2. 1-(1,1'-Biphenyl)-4-yl-2-bromoethanone | C14H11BrO | CID 67282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Bromo-4'-methylacetophenone | C9H9BrO | CID 69272 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Bromo-4'-phenylacetophenone | 135-73-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. 2-Bromo-4'-phenylacetophenone | 135-73-9 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- To cite this document: BenchChem. [Technical Guide: 13C NMR Characterization of 2-Bromo-4'-phenylacetophenone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085669/docs#technical-guide-13c-nmr-characterization-of-2-bromo-4-phenylacetophenone]

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